Core Molecular Attributes: A Foundation for Application

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Compound of Interest	
Compound Name:	*2-(Benzylthio)-5-nitrobenzonitrile*
CAS No.:	*175135-67-8*
Cat. No.:	*B061349*

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A thorough understanding of the fundamental physicochemical properties of **2-(Benzylthio)-5-nitrobenzonitrile** is paramount for its effective use in research and development. This substituted aromatic compound possesses a unique combination of a nitrile, a nitro group, and a benzylthio ether, which dictates its reactivity and potential utility.

Molecular Weight and Formula

The molecular weight is a critical parameter for stoichiometric calculations in synthesis and for definitive identification via mass spectrometry. The molecular formula of **2-(Benzylthio)-5-nitrobenzonitrile** is $C_{14}H_{10}N_2O_2S$.[1] Based on this formula, the calculated molecular weight is approximately 270.31 g/mol .[1] This value is consistently reported by commercial suppliers such as Thermo Scientific.[1]

A summary of key molecular identifiers is provided in the table below for quick reference.

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Property	Value	Source
Molecular Formula	$C_{14}H_{10}N_2O_2S$	Thermo Scientific[1]
Molecular Weight (g/mol)	270.31	Thermo Scientific[1]
CAS Number	175135-67-8	Thermo Scientific[1]
IUPAC Name	2-(benzylsulfanyl)-5-nitrobenzonitrile	Thermo Scientific[1]

Synthesis and Mechanistic Rationale

The synthesis of **2-(Benzylthio)-5-nitrobenzonitrile** is most effectively achieved through a nucleophilic aromatic substitution (S_nAr) reaction. This pathway is favored due to the electronic properties of the precursor, 2-fluoro-5-nitrobenzonitrile. The fluorine atom at the C2 position serves as an excellent leaving group, a property significantly enhanced by the potent electron-withdrawing effects of the nitro group at the C5 position and the nitrile group at the C1 position.

The reaction mechanism involves the attack of a nucleophilic sulfur species, derived from benzyl mercaptan, on the electron-deficient C2 carbon of the benzonitrile ring, leading to the displacement of the fluoride ion.

Validated Synthesis Protocol

The following protocol provides a step-by-step methodology for the synthesis of **2-(Benzylthio)-5-nitrobenzonitrile**, designed to ensure reproducibility and high purity of the final product.

Materials:

- 2-Fluoro-5-nitrobenzonitrile
- Benzyl mercaptan
- Potassium carbonate (K_2CO_3), anhydrous
- N,N-Dimethylformamide (DMF), anhydrous

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- Ethyl acetate (EtOAc)
- Saturated sodium chloride solution (Brine)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Silica gel (for column chromatography)

Experimental Procedure:

- Reaction Setup: In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen), dissolve 2-fluoro-5-nitrobenzonitrile (1.0 equivalent) in anhydrous DMF.
- Base Addition: To the stirring solution, add anhydrous potassium carbonate (1.5 equivalents). The base is critical for the in situ deprotonation of benzyl mercaptan to form the more potent benzyl thiolate nucleophile.
- Nucleophile Introduction: Slowly add benzyl mercaptan (1.2 equivalents) to the reaction mixture via syringe. The reaction may be mildly exothermic; maintain ambient temperature.
- Reaction Monitoring: Monitor the reaction's progress by Thin Layer Chromatography (TLC), using an appropriate eluent such as a 4:1 mixture of hexanes and ethyl acetate. The reaction is complete upon the disappearance of the 2-fluoro-5-nitrobenzonitrile starting material.
- Aqueous Workup: Upon completion, pour the reaction mixture into water to quench the reaction and dissolve inorganic salts.
- Extraction: Transfer the aqueous mixture to a separatory funnel and extract the product into ethyl acetate. Repeat the extraction two more times to ensure complete recovery.
- Washing: Combine the organic extracts and wash sequentially with water and then brine. This removes residual DMF and inorganic impurities.
- Drying and Concentration: Dry the organic layer over anhydrous $MgSO_4$ or Na_2SO_4, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the resulting crude solid by flash column chromatography on silica gel, eluting with a gradient of hexanes and ethyl acetate to afford the pure **2-(Benzylthio)-5-**

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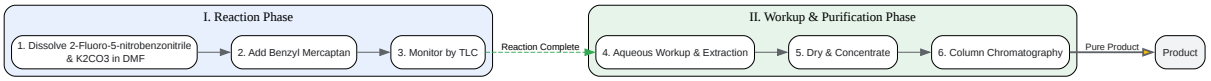
nitrobenzonitrile.

Synthesis Workflow Diagram



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Caption: A streamlined workflow for the synthesis of **2-(Benzylthio)-5-nitrobenzonitrile**.

Characterization and Purity Validation

To ensure the structural integrity and purity of the synthesized **2-(Benzylthio)-5-nitrobenzonitrile**, a suite of analytical techniques must be employed. The expected outcomes from these analyses serve as a self-validating system for the protocol's success.

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Analytical Technique	Expected Results and Interpretation
^{1}H NMR Spectroscopy	The spectrum should display distinct signals for the aromatic protons on both the benzonitrile and benzyl rings, along with a characteristic singlet for the methylene (-S-CH_2-Ar) protons.
^{13}C NMR Spectroscopy	The spectrum should confirm the presence of all 14 unique carbon atoms, including the nitrile carbon (C≡N), the carbons of the two distinct aromatic rings, and the aliphatic methylene carbon.
Mass Spectrometry (MS)	The mass spectrum should exhibit a molecular ion peak (M^+) or a protonated molecular ion peak ($[M+H]^+$) that corresponds to the calculated molecular weight of ~270.31 m/z.
Infrared (IR) Spectroscopy	The IR spectrum should show characteristic absorption bands for the nitrile stretch (around 2220-2240 cm^{-1}), asymmetric and symmetric stretches for the nitro group (around 1520 and 1340 cm^{-1}), and aromatic C-H and C=C stretches.
Melting Point Analysis	A sharp and defined melting point range is a strong indicator of high sample purity.

Potential Applications in Scientific Research

The unique molecular architecture of **2-(Benzylthio)-5-nitrobenzonitrile** makes it a valuable intermediate and a scaffold for further chemical exploration, particularly in medicinal chemistry and materials science.

- Medicinal Chemistry Scaffold: Nitroaromatic compounds are a well-established class of molecules with diverse biological activities.[2][3] This compound can serve as a starting point for the synthesis of novel therapeutic agents. For example, related nitro-containing benzimidazoles have demonstrated promising antioxidant and antimicrobial properties.[2][3]

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- Intermediate for Chemical Synthesis: The functional groups on the molecule offer multiple avenues for transformation. The nitrile group can be hydrolyzed to a carboxylic acid or reduced to a primary amine. The nitro group can be readily reduced to an aniline derivative, a key precursor for the synthesis of a wide array of heterocyclic compounds and other complex molecules.[4]

- Materials Science Building Block: The combination of aromatic rings and heteroatoms (N, S, O) suggests potential for this molecule or its derivatives to be used in the development of novel organic materials with interesting electronic or photophysical properties.

Safety and Handling Protocols

As a standard laboratory chemical, **2-(Benzylthio)-5-nitrobenzonitrile** should be handled with appropriate safety measures. All manipulations should be conducted in a certified chemical fume hood. Personal Protective Equipment (PPE), including safety goggles, nitrile gloves, and a flame-resistant lab coat, is mandatory. For comprehensive handling and disposal information, consult the Material Safety Data Sheet (MSDS) provided by the supplier.

References

- Rahman, S., et al. (2017). SYNTHESIS AND ANTIOXIDANT ACTIVITY OF 2-SUBSTITUTED-5-NITRO BENZIMIDAZOLE DERIVATIVES. International Journal of Pharmacy and Pharmaceutical Sciences, 9(1), 308-310. Retrieved from [Link]

- Google Patents. (1978). Process for the preparation of 2-amino-5-nitrobenzonitrile.

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Sources

- 1. 2-Benzylthio-5-nitrobenzonitrile, 97%, Thermo Scientific 1 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.fi]

- 2. scispace.com [scispace.com]

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- 3. researchgate.net [researchgate.net]
- 4. DE1957590B2 - Process for the preparation of 2-amino-5-nitrobenzonitrile - Google Patents [patents.google.com]
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